

Physical and chemical properties of Ethyl 4-chlorobenzenesulfinate

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Ethyl 4-chlorobenzenesulfinate

Cat. No.: B083101

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An In-depth Technical Guide to Ethyl 4-chlorobenzenesulfinate

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the physical and chemical properties of **Ethyl 4-chlorobenzenesulfinate**. Despite extensive searches of chemical databases and scientific literature, detailed experimental data for this specific compound appears to be limited. Much of the publicly available information pertains to the structurally similar but distinct compounds, Ethyl 4-chlorobenzenesulfonate and Ethyl 4-chlorobenzoate. This document will clarify the distinctions and present the available information regarding the synthesis of the parent sulfinate.

Compound Identification and Structure

It is crucial to distinguish **Ethyl 4-chlorobenzenesulfinate** from its related sulfonate and benzoate analogues. The key structural difference lies in the oxidation state of the sulfur atom.

- **Ethyl 4-chlorobenzenesulfinate**: Contains a sulfinate group ($-\text{SO}(\text{O})-$) bonded to the ethyl group.
- Ethyl 4-chlorobenzenesulfonate: Contains a sulfonate group ($-\text{SO}_2(\text{O})-$) bonded to the ethyl group, with the sulfur at a higher oxidation state.

- Ethyl 4-chlorobenzoate: An ester of 4-chlorobenzoic acid, containing a carboxyl group ($\text{C}(\text{O})\text{O}-$).

Due to the persistent misidentification in search results, no definitive CAS number or comprehensive, experimentally verified physical and chemical data for **Ethyl 4-chlorobenzenesulfinate** could be retrieved.

Synthesis and Reactivity

While specific experimental protocols for the direct synthesis and isolation of pure **Ethyl 4-chlorobenzenesulfinate** are not readily available in the public domain, the formation of the 4-chlorobenzenesulfinate anion as a precursor is documented.

Preparation of the 4-chlorobenzenesulfinate Precursor

The synthesis of alkali metal 4-chlorobenzenesulfonates is a known process. A general approach involves the reduction of 4-chlorobenzenesulfonyl chloride.

Experimental Workflow: Synthesis of Sodium 4-chlorobenzenesulfinate

Caption: General workflow for the preparation of the 4-chlorobenzenesulfinate precursor.

This procedure yields the sodium salt of 4-chlorobenzenesulfinic acid. The subsequent esterification to **Ethyl 4-chlorobenzenesulfinate** would involve the reaction of this salt with a suitable ethylating agent. However, specific reaction conditions, purification methods, and characterization data for the resulting ethyl ester are not detailed in the available literature.

Physical and Chemical Properties

A comprehensive table of the physical and chemical properties of **Ethyl 4-chlorobenzenesulfinate** cannot be provided due to the lack of available data. For the purpose of differentiation, the known properties of the related compounds are presented below.

Table 1: Comparison of Properties of Related 4-chloro-substituted Ethyl Esters

Property	Ethyl 4-chlorobenzenesulfinate	Ethyl 4-chlorobenzenesulfonate	Ethyl 4-chlorobenzoate
CAS Number	Not Found	20443-71-4[1][2]	7335-27-5[3]
Molecular Formula	C ₈ H ₉ ClO ₂ S	C ₈ H ₉ ClO ₃ S	C ₉ H ₉ ClO ₂
Molecular Weight	~204.67 g/mol (calculated)	220.67 g/mol [1][2]	184.62 g/mol [3]
Melting Point	Data not available	Data not available	Data not available
Boiling Point	Data not available	Data not available	Data not available
Solubility	Data not available	Data not available	Data not available

Spectral Data

No authenticated spectral data (NMR, IR, Mass Spectrometry) for **Ethyl 4-chlorobenzenesulfinate** has been found in public databases.

Conclusion for Researchers

For professionals in research and drug development, it is imperative to exercise caution and not to extrapolate the properties of Ethyl 4-chlorobenzenesulfonate or Ethyl 4-chlorobenzoate to **Ethyl 4-chlorobenzenesulfinate**. The differing electronic nature of the sulfinate group compared to the sulfonate or carboxylate groups will significantly influence the chemical reactivity, stability, and biological activity of the molecule.

Any research involving **Ethyl 4-chlorobenzenesulfinate** would likely require a custom synthesis followed by rigorous characterization to establish its physical, chemical, and spectral properties. The synthetic route would likely proceed via the 4-chlorobenzenesulfinate salt as a key intermediate. Researchers are advised to consult specialized synthetic chemistry literature or consider custom synthesis services to obtain this compound.

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References

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Phone: (601) 213-4426

Email: info@benchchem.com

